

Application Notes and Protocols for In-Vivo Delivery of 2',3'-cGAMP

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Compound of Interest

Compound Name: 2',3'-cGAMP

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Introduction

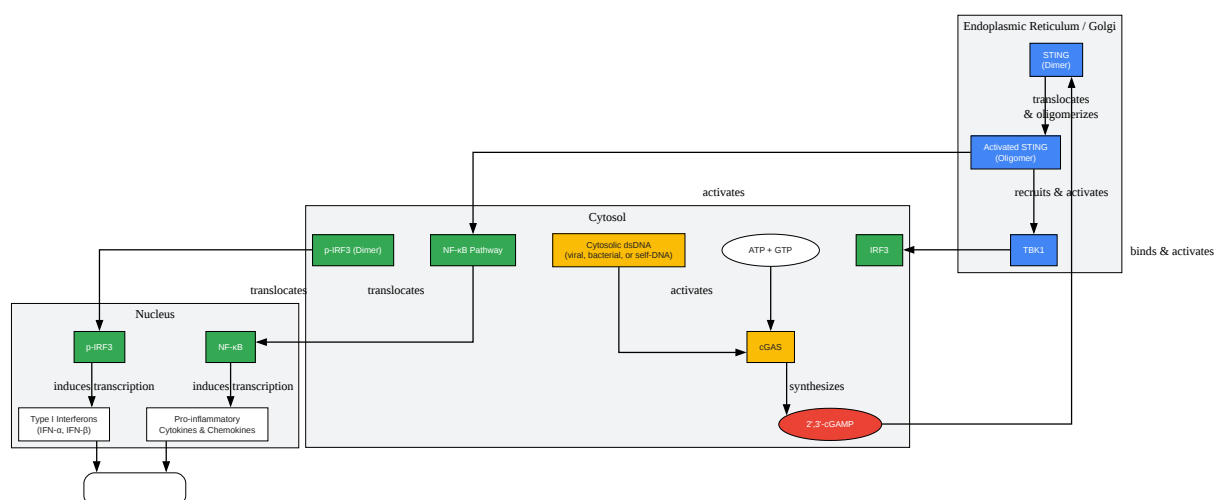
2',3'-cyclic Guanosine Monophosphate-Adenosine Monophosphate (**2',3'-cGAMP**) is an endogenous second messenger that plays a critical role in innate immunity.[1][2] Synthesized by the enzyme cyclic GMP-AMP synthase (cGAS) in response to cytosolic double-stranded DNA (dsDNA), **2',3'-cGAMP** is a potent activator of the Stimulator of Interferon Genes (STING) pathway.[1][3][4][5] Activation of STING triggers the production of type I interferons (IFNs) and other pro-inflammatory cytokines, which are crucial for orchestrating anti-viral and anti-tumor immune responses.[1][6][7]

Despite its therapeutic potential, the clinical translation of **2',3'-cGAMP** is hampered by significant limitations, including poor membrane permeability due to its anionic nature, rapid enzymatic degradation by ectonucleotidyl pyrophosphatase/phosphodiesterase 1 (ENPP1), and a short half-life in circulation.[8][9][10][11][12][13] These challenges necessitate advanced delivery strategies to enhance its bioavailability, stability, and intracellular uptake for effective in

vivo studies. This document provides an overview of current delivery methods, associated quantitative data, and detailed experimental protocols.

The cGAS-STING Signaling Pathway

The cGAS-STING pathway is a key component of the innate immune system responsible for detecting cytosolic DNA.[8] Upon binding dsDNA, cGAS synthesizes **2',3'-cGAMP**, which then binds to the STING protein located on the endoplasmic reticulum (ER).[3][4] This binding event induces a conformational change in STING, leading to its oligomerization and translocation from the ER to the Golgi apparatus.[3][8] In the Golgi, STING recruits and activates TANK-binding kinase 1 (TBK1), which in turn phosphorylates both STING itself and the transcription factor Interferon Regulatory Factor 3 (IRF3).[1][3] Phosphorylated IRF3 dimerizes and translocates to the nucleus to drive the expression of type I interferons. Simultaneously, STING activation can also lead to the activation of the NF-κB pathway, promoting the transcription of various pro-inflammatory cytokines.[1]



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Caption: The cGAS-STING signaling pathway.

In Vivo Delivery Methods for 2',3'-cGAMP

Several strategies have been developed to overcome the delivery challenges of **2',3'-cGAMP** in vivo. These range from direct administration to sophisticated nanoparticle-based systems.

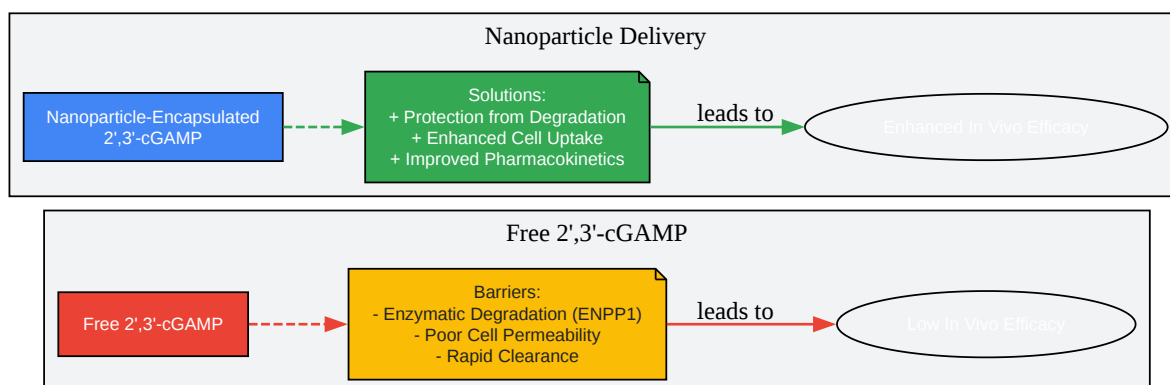
1. Direct Intratumoral (I.T.) Injection

This is the most straightforward method, involving direct injection of a "free" **2',3'-cGAMP** solution into the tumor. This approach maximizes local concentration at the target site, minimizing systemic exposure. However, its efficacy can be limited by rapid clearance from the tumor microenvironment (TME).[\[13\]](#)

2. Nanoparticle-Based Delivery Systems

Nanocarriers are designed to protect **2',3'-cGAMP** from degradation, prolong its circulation time, and facilitate cellular uptake.[\[8\]](#)

- **Liposomes:** Cationic liposomes, often composed of lipids like 1,2-dioleoyl-3-trimethylammonium-propane (DOTAP) and cholesterol, can encapsulate anionic **2',3'-cGAMP**.[\[14\]](#) The positive surface charge facilitates interaction with negatively charged cell membranes, enhancing uptake. PEGylation (coating with polyethylene glycol) can be used to improve stability and circulation time.[\[14\]](#)
- **Polymeric Nanoparticles:** Biodegradable polymers, such as poly(beta-amino ester) (PBAE), can self-assemble with **2',3'-cGAMP** to form nanoparticles.[\[15\]](#) These systems have been shown to improve cytosolic delivery and enhance STING activation at significantly lower concentrations compared to free cGAMP.[\[15\]](#)
- **Supramolecular Nanoparticles:** These are formed by the self-assembly of **2',3'-cGAMP** with a hydrophobic ligand, avoiding the need for exogenous carriers. This design can improve stability, tumor retention, and intracellular delivery.[\[10\]](#)
- **Iron Oxide Nanoparticles (IONPs):** **2',3'-cGAMP** can be directly bound to the surface of IONPs through coordination chemistry. This strategy has been shown to improve cellular uptake and STING activation efficacy.[\[16\]](#)



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Caption: Overcoming delivery barriers with nanoparticles.

Quantitative Data Summary

The choice of delivery method significantly impacts the pharmacokinetic (PK), pharmacodynamic (PD), and efficacy outcomes of **2',3'-cGAMP** therapy.

Table 1: Pharmacokinetic Properties of Free vs. Nanoparticle-Delivered **2',3'-cGAMP**

Parameter	Free 2',3'-cGAMP	STING-NPs (Polymersome)	Key Finding	Reference
Elimination Half-life	~2 minutes	1.3 hours	40-fold increase with nanoencapsulation.	[11] [17]
Tumor Accumulation	Not detected	1-3% of injected dose	Nanoparticles enable accumulation in tumor tissue.	[11]
Organ Accumulation	Primarily cleared	Liver (~15% ID), Spleen	Nanoparticle delivery alters biodistribution.	[11]

Table 2: In Vivo Efficacy and Immunological Response

Delivery Method	Animal Model	Dose	Key Efficacy/PD Outcomes	Reference
Intratumoral (Free cGAMP)	4T1 Breast Cancer	2.5 μ g/dose	Significant delay in tumor growth; effect is CD8+ T cell dependent.	[18]
Intratumoral (Free cGAMP)	B16 Melanoma (with CART-PSMA cells)	5 μ g/dose	Synergizes with CAR-T cells, improving survival and reducing tumor volume.	[19]
Liposomal (Cationic)	B16F10 Melanoma (Orthotopic)	Not specified	Induced regression of injected tumors and immunological memory.	[14] [20]
PBAE Nanoparticles	B16 Melanoma	Not specified	Log-fold improvement in potency compared to free CDN when combined with anti-PD-1.	[15]
STING-NPs (IV)	B16-F10 Melanoma	10 μ g/dose	>20-fold increase in CD4+ and CD8+ T-cell influx into tumors; improved survival with anti-PD-L1.	[11]

Lipid
Nanoparticles
(IV)

Pancreatic
Cancer (PDAC)

1 mg/kg

Improved cellular
and tumor
uptake, leading
to significant
anti-tumor
activity. [\[12\]](#)

Experimental Protocols

Protocol 1: Intratumoral (I.T.) Administration of Free **2',3'-cGAMP**

This protocol describes the direct injection of a **2',3'-cGAMP** solution into an established subcutaneous tumor in a mouse model.

Materials:

- **2',3'-cGAMP**, Vaccigrade™ or equivalent (e.g., InvivoGen)[\[21\]](#)
- Sterile, endotoxin-free physiological water or PBS (pH 7.4)
- Tumor-bearing mice (e.g., C57BL/6 or BALB/c with established subcutaneous tumors like B16-F10, CT26, or 4T1)
- Insulin syringes (e.g., 30-gauge)
- Calipers for tumor measurement
- 70% Ethanol for sterilization

Procedure:

- Preparation of **2',3'-cGAMP** Solution:
 - Reconstitute lyophilized **2',3'-cGAMP** in sterile, endotoxin-free physiological water or PBS to a stock concentration (e.g., 1 mg/mL).[\[21\]](#) Ensure complete dissolution.

- Dilute the stock solution with sterile PBS to the final desired concentration for injection. A typical dose is 2.5-5 µg per injection.[18][19] For a 2.5 µg dose in a 25 µL volume, the final concentration would be 0.1 mg/mL.
- Animal Preparation:
 - Gently restrain the tumor-bearing mouse.
 - Measure the tumor dimensions (length and width) with calipers before injection. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
 - Wipe the skin over the tumor with 70% ethanol.
- Intratumoral Injection:
 - Draw the prepared **2',3'-cGAMP** solution (e.g., 25 µL) into an insulin syringe.
 - Carefully insert the needle into the center of the tumor mass.
 - Slowly inject the solution. Observe for any leakage from the injection site.
- Treatment Schedule:
 - Injections are typically repeated. A common schedule is to inject on days 5 and 10 after tumor implantation or when tumors reach a certain size.[18]
- Monitoring:
 - Monitor tumor growth by measuring dimensions with calipers every 2-3 days.
 - Monitor the overall health of the mice (weight, behavior).
 - Mice should be euthanized when tumors reach a predetermined endpoint (e.g., >300 mm² surface area or 2000 mm³ volume) as per institutional guidelines.[18]

Protocol 2: Preparation and Administration of Cationic Liposomal **2',3'-cGAMP**

This protocol is adapted from methods using DOTAP/cholesterol liposomes to encapsulate **2',3'-cGAMP** for enhanced delivery.[14]

Materials:

- 1,2-dioleoyl-3-trimethylammonium-propane (DOTAP)
- Cholesterol
- (Optional for PEGylation) DSPE-PEG(2000)
- Chloroform
- **2',3'-cGAMP**
- Hydration buffer (e.g., sterile water or 5% dextrose solution)
- Round-bottom flask
- Rotary evaporator
- Probe sonicator or bath sonicator
- Extruder with polycarbonate membranes (e.g., 100 nm pore size)
- Syringes for extrusion

Procedure:

- Lipid Film Preparation:
 - Dissolve DOTAP and cholesterol (and DSPE-PEG(2000), if used) in chloroform in a round-bottom flask. A common molar ratio is 1:1 for DOTAP:Cholesterol.[22]
 - Attach the flask to a rotary evaporator. Rotate the flask under vacuum at a controlled temperature (e.g., 37-40°C) to evaporate the chloroform, forming a thin, uniform lipid film on the flask wall.
 - Further dry the film under high vacuum for at least 2 hours to remove any residual solvent.
- Hydration and Encapsulation:

- Prepare a solution of **2',3'-cGAMP** in the hydration buffer at the desired concentration.
- Add the **2',3'-cGAMP** solution to the flask containing the dry lipid film.
- Hydrate the film by rotating the flask at a temperature above the lipid phase transition temperature (e.g., 60°C for 30-60 minutes).[22] This process forms multilamellar vesicles (MLVs).
- Vesicle Sizing (Sonication & Extrusion):
 - To create smaller vesicles and improve homogeneity, subject the MLV suspension to 5-10 freeze-thaw cycles (e.g., using liquid nitrogen and a warm water bath).
 - Further reduce the vesicle size by sonication (probe or bath).
 - For a defined size distribution, extrude the liposome suspension through polycarbonate membranes with a specific pore size (e.g., 100 nm). Pass the suspension through the extruder 10-20 times. This creates large unilamellar vesicles (LUVs).
- Purification and Characterization:
 - Remove unencapsulated (free) **2',3'-cGAMP** by dialysis or size exclusion chromatography.
 - Characterize the final liposomal formulation for particle size, polydispersity index (PDI), and zeta potential using dynamic light scattering (DLS).
 - Determine the encapsulation efficiency by lysing the liposomes with a detergent (e.g., Triton X-100) and quantifying the cGAMP concentration via HPLC or ELISA.
- In Vivo Administration:
 - Administer the prepared liposomal **2',3'-cGAMP** formulation via the desired route (e.g., intratumoral or intravenous injection) following protocols similar to those for free cGAMP, adjusting for the encapsulated dose.

Protocol 3: Quantification of STING Pathway Activation In Vivo

This protocol outlines methods to measure the downstream effects of **2',3'-cGAMP** delivery by quantifying the expression of STING-dependent genes in tumor tissue.

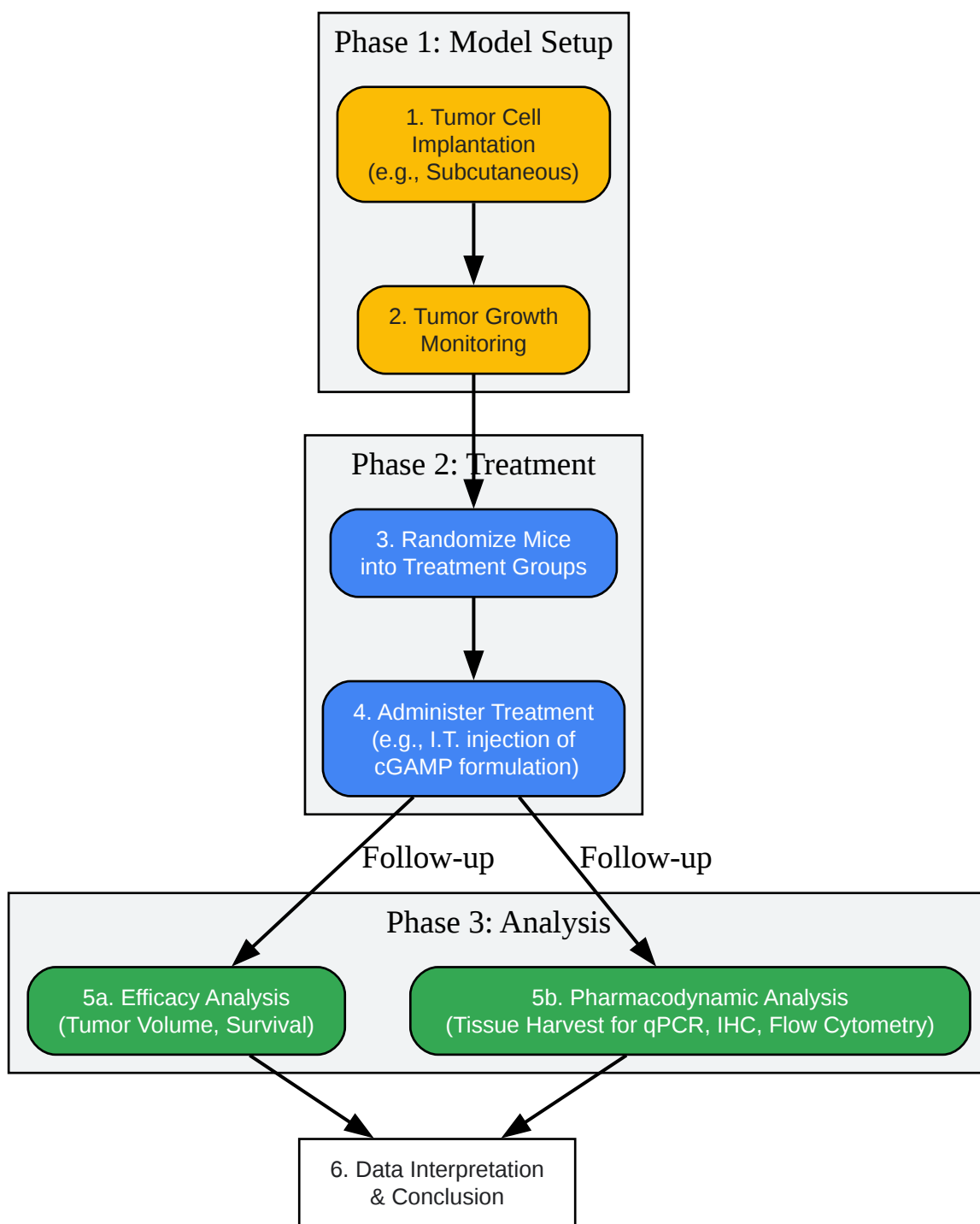
Materials:

- Tumor-bearing mice treated with **2',3'-cGAMP** formulations
- RNA lysis buffer (e.g., TRIzol)
- Homogenizer
- RNA extraction kit (e.g., RNeasy Kit, Qiagen)
- cDNA synthesis kit
- qPCR master mix (e.g., SYBR Green)
- Primers for target genes (Ifnb1, Cxcl10, Cxcl9, Nos2) and a housekeeping gene (Gapdh, Actb)
- qPCR instrument

Procedure:

- Tissue Collection and Homogenization:
 - At a specified time point after treatment (e.g., 2-24 hours), euthanize the mice.[\[18\]](#)
 - Excise the tumor and immediately place it in RNA lysis buffer to prevent RNA degradation.
 - Homogenize the tissue thoroughly using a mechanical homogenizer.
- RNA Extraction:
 - Extract total RNA from the homogenized lysate following the manufacturer's protocol for the chosen RNA extraction kit.
 - Assess RNA quality and quantity using a spectrophotometer (e.g., NanoDrop).

- cDNA Synthesis:
 - Synthesize complementary DNA (cDNA) from the extracted RNA using a reverse transcription kit.
- Quantitative PCR (qPCR):
 - Prepare the qPCR reaction mix containing cDNA, forward and reverse primers for a target gene, and qPCR master mix.
 - Run the qPCR reaction using a standard thermal cycling protocol (e.g., initial denaturation, followed by 40-45 cycles of denaturation, annealing, and extension).
 - Include no-template controls to check for contamination and test each sample in triplicate.
- Data Analysis:
 - Determine the cycle threshold (Ct) value for each sample.
 - Calculate the relative gene expression using the $\Delta\Delta C_t$ method. Normalize the Ct value of the target gene to the Ct value of the housekeeping gene (ΔC_t). Then, normalize the ΔC_t of the treated group to the ΔC_t of the control (e.g., vehicle-treated) group ($\Delta\Delta C_t$).
 - The fold change in gene expression is calculated as $2^{(-\Delta\Delta C_t)}$. A significant increase in the expression of genes like *Ifnb1* and *Cxcl10* in the treated group compared to the control group indicates successful STING pathway activation.[\[11\]](#)[\[18\]](#)



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Caption: General workflow for an in vivo $2',3'$ -cGAMP study.

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